

Proper Disposal of Furfuryl Propionate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Furfuryl propionate

Cat. No.: B1584475

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **furfuryl propionate**, ensuring compliance and minimizing risk.

Furfuryl propionate, a combustible liquid with a characteristic fruity, spicy odor, requires careful management to mitigate potential hazards. While not classified as a hazardous waste by the U.S. Environmental Protection Agency (EPA) based on its flashpoint, adherence to proper disposal protocols is mandatory to ensure a safe working environment and to comply with local, state, and federal regulations.

Immediate Safety and Handling

Before initiating any disposal procedure, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE).

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use chemical-impermeable gloves (e.g., nitrile, neoprene).
- **Respiratory Protection:** In poorly ventilated areas or during spill cleanup, a multi-purpose combination respirator cartridge is recommended.

- **Protective Clothing:** A lab coat or other suitable protective clothing should be worn to prevent skin contact.

Spill and Leak Management

In the event of a spill, immediate and appropriate action is necessary to contain the material and prevent environmental contamination.

Spill Cleanup Protocol:

- **Eliminate Ignition Sources:** As a combustible liquid, all sources of ignition (open flames, sparks, hot surfaces) must be removed from the area. Use non-sparking tools for cleanup.
- **Ensure Adequate Ventilation:** Work in a well-ventilated area to avoid the buildup of vapors.
- **Contain the Spill:** For small spills, absorb the liquid with an inert, non-combustible material such as sand, diatomite, or universal binders.
- **Collect and Store:** Carefully collect the absorbed material and place it into a suitable, labeled, and tightly closed container for disposal.
- **Decontaminate the Area:** Clean the spill area thoroughly with soap and water.
- **Disposal of Cleanup Materials:** All contaminated cleanup materials must be disposed of as chemical waste in accordance with institutional and local regulations.

Step-by-Step Disposal Procedure

The primary method for the disposal of **furfuryl propionate** is through a licensed waste disposal contractor. Do not discharge **furfuryl propionate** down the drain or into the environment.

- **Waste Collection:**
 - Collect waste **furfuryl propionate** in a designated, compatible, and properly labeled container. The container should be kept tightly closed.

- Do not mix **furfuryl propionate** with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Storage of Waste:
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials and sources of ignition.[1]
 - Ensure the storage area is clearly marked as a chemical waste storage area.
- Engage a Licensed Disposal Company:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup by a licensed and reputable chemical waste disposal company.
 - Provide the disposal company with a complete and accurate Safety Data Sheet (SDS) for **furfuryl propionate**.
- Documentation:
 - Maintain accurate records of the amount of **furfuryl propionate** waste generated and its disposal date. Follow all institutional and regulatory requirements for waste tracking.

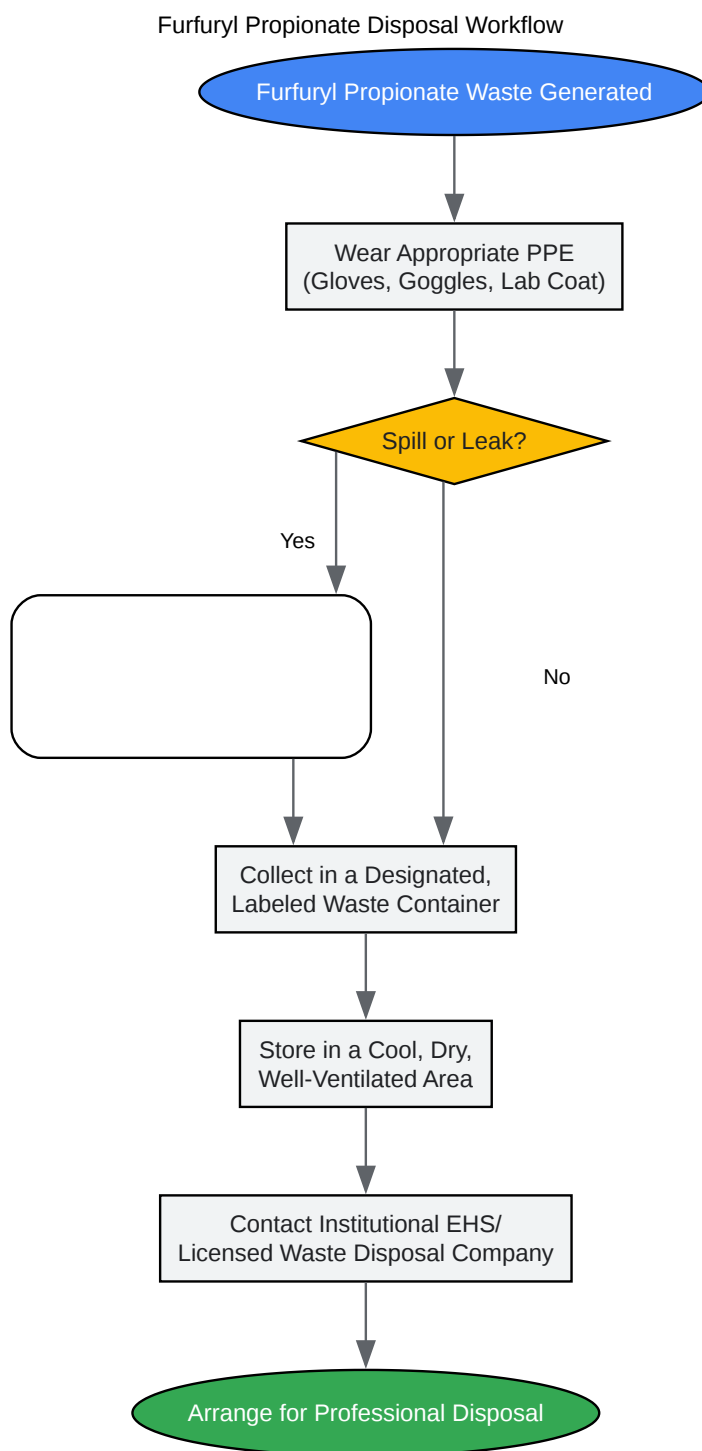
Quantitative Data for Furfuryl Propionate

The following table summarizes key physical and chemical properties of **furfuryl propionate** relevant to its safe handling and disposal.

Property	Value
CAS Number	623-19-8
Flash Point	82 °C (179.6 °F) - closed cup[2]
Density	1.109 g/mL at 25 °C[2]
Boiling Point	195-196 °C[2]
Storage Class	10 - Combustible liquids[2]

Furfuryl Propionate Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **furfuryl propionate**.



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Caption: Decision workflow for the safe disposal of **furfuryl propionate**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **furfuryl propionate**, contributing to a secure research environment and protecting our planet. Always consult your institution's specific safety and disposal guidelines and the most current Safety Data Sheet (SDS) for the chemical.

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References

- 1. echemi.com [echemi.com]
- 2. epa.gov [epa.gov]
- To cite this document: BenchChem. [Proper Disposal of Furfuryl Propionate: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584475#furfuryl-propionate-proper-disposal-procedures]

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